

An In-depth Technical Guide to 4-Cyanocinnamic Acid: Solubility and Stability

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Compound of Interest

Compound Name: 4-Cyanocinnamic acid

Cat. No.: B097937

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Abstract

This technical guide provides a comprehensive overview of the solubility and stability of **4-cyanocinnamic acid** (CAS 18664-39-6), a compound of interest in various research and development fields. Due to the limited availability of specific quantitative data for **4-cyanocinnamic acid**, this document also leverages information on the closely related compounds, cinnamic acid and α -cyano-4-hydroxycinnamic acid, to provide a thorough understanding of its expected physicochemical properties. This guide includes tabulated solubility data, detailed experimental protocols for solubility and stability determination, and visualizations of relevant biological pathways.

Physicochemical Properties of 4-Cyanocinnamic Acid

4-Cyanocinnamic acid, with the chemical formula $C_{10}H_7NO_2$, is a derivative of cinnamic acid containing a nitrile group at the fourth position of the phenyl ring. It is a solid at room temperature and is sparingly soluble in water[1]. The trans (E) isomer is generally the more stable configuration[2].

Property	Value	Reference
CAS Number	18664-39-6	[2]
Molecular Formula	C ₁₀ H ₇ NO ₂	[2]
Molecular Weight	173.17 g/mol	[2]
Appearance	Solid, Powder	[3]
Melting Point	245-248°C	[3]

Solubility Profile

Quantitative solubility data for **4-cyanocinnamic acid** is not extensively available in the public domain. However, based on its chemical structure and information on related compounds, a general solubility profile can be inferred.

Qualitative Solubility

4-Cyanocinnamic acid is described as being sparingly soluble in water[1] and soluble in organic solvents such as ethanol and dimethylformamide (DMF)[3].

Quantitative Solubility of Related Compounds

To provide a more quantitative perspective, the following table summarizes the solubility of the closely related compound, α -cyano-4-hydroxycinnamic acid (CAS 28166-41-8), in various solvents. It is important to note that the additional hydroxyl group in α -cyano-4-hydroxycinnamic acid is expected to influence its solubility profile, likely increasing its polarity and potential for hydrogen bonding compared to **4-cyanocinnamic acid**.

Solvent	Solubility of α -cyano-4-hydroxycinnamic acid	Reference
Methanol	~10 mg/mL	[4]
Dimethyl Sulfoxide (DMSO)	Soluble	[5]
Dimethylformamide (DMF)	Soluble	[5]
Aqueous Buffers	Sparingly soluble	[5]

The solubility of the parent compound, trans-cinnamic acid, has been studied more extensively and can offer insights into the pH-dependent solubility of its derivatives. The solubility of carboxylic acids like cinnamic acid derivatives is expected to increase with pH due to the deprotonation of the carboxylic acid group to form the more soluble carboxylate anion.

Stability Profile

The stability of **4-cyanocinnamic acid** is a critical parameter for its handling, storage, and application. Key aspects of its stability include its response to light, temperature, and pH.

Photostability

Cinnamic acid and its derivatives are known to undergo trans-cis isomerization upon exposure to UV light. It is also reported that **4-cyanocinnamic acid** can undergo photochemical reactions in the solid state, potentially leading to dimerization[2]. Therefore, it is recommended to protect **4-cyanocinnamic acid** and its solutions from light.

Thermal Stability

The melting point of **4-cyanocinnamic acid** is in the range of 245-248°C, suggesting good thermal stability at ambient and moderately elevated temperatures[3]. However, prolonged exposure to high temperatures should be avoided to prevent potential degradation.

pH Stability

The stability of **4-cyanocinnamic acid** in aqueous solutions is expected to be pH-dependent. The ester linkage in cinnamic acid derivatives can be susceptible to hydrolysis under strongly acidic or basic conditions, although the cinnamic acid backbone itself is relatively stable. For α -cyano-4-hydroxycinnamic acid, it is recommended not to store aqueous solutions for more than one day, suggesting limited stability in aqueous environments[5].

Experimental Protocols

Determination of Aqueous Solubility (Shake-Flask Method)

The shake-flask method is the gold standard for determining the thermodynamic solubility of a compound.

Objective: To determine the equilibrium solubility of **4-cyanocinnamic acid** in an aqueous buffer at a specific temperature.

Materials:

- **4-Cyanocinnamic acid**
- Aqueous buffer of desired pH (e.g., phosphate-buffered saline, pH 7.4)
- Vials with screw caps
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (0.45 μm)
- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- Volumetric flasks and pipettes

Procedure:

- Add an excess amount of **4-cyanocinnamic acid** to a vial containing a known volume of the aqueous buffer. The excess solid should be clearly visible.
- Seal the vials tightly and place them on an orbital shaker in a temperature-controlled environment (e.g., 25°C or 37°C).
- Shake the vials for a sufficient period to reach equilibrium (typically 24-72 hours).
- After equilibration, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
- Carefully withdraw a sample of the supernatant and filter it through a 0.45 μm syringe filter to remove any undissolved particles.

- Dilute the filtered solution with a suitable solvent (e.g., mobile phase for HPLC) to a concentration within the linear range of the analytical method.
- Analyze the concentration of **4-cyanocinnamic acid** in the diluted sample using a validated HPLC-UV method.
- Calculate the solubility of **4-cyanocinnamic acid** in the aqueous buffer based on the measured concentration and the dilution factor.

Stability Assessment (HPLC-Based Method)

A stability-indicating HPLC method is crucial for assessing the degradation of **4-cyanocinnamic acid** under various stress conditions.

Objective: To evaluate the stability of **4-cyanocinnamic acid** in solution under specific conditions (e.g., pH, temperature, light).

Materials:

- **4-Cyanocinnamic acid**
- Solvents for solution preparation (e.g., acetonitrile, water)
- Acids and bases for pH adjustment (e.g., HCl, NaOH)
- Temperature-controlled chambers
- Photostability chamber
- HPLC system with a UV detector and a suitable column (e.g., C18)
- Volumetric flasks and pipettes

Procedure:

- Prepare a stock solution of **4-cyanocinnamic acid** in a suitable solvent at a known concentration.
- Aliquot the stock solution into several vials.

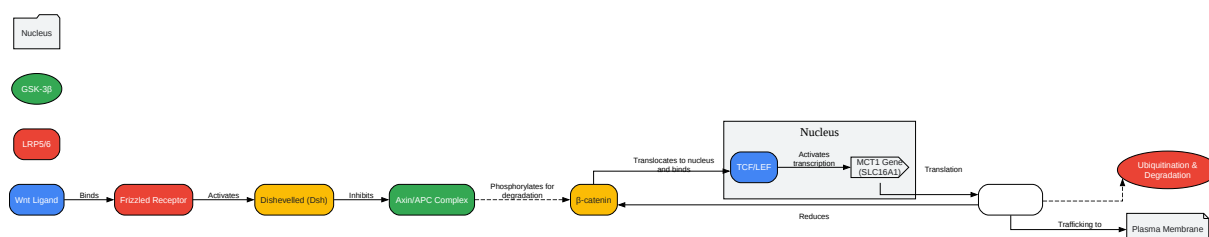
- Subject the vials to different stress conditions:
 - Hydrolytic stability: Adjust the pH of the solutions to acidic, neutral, and basic levels and store them at a specific temperature.
 - Thermal stability: Store the solutions at elevated temperatures (e.g., 40°C, 60°C) and protected from light.
 - Photostability: Expose the solutions to a controlled light source as per ICH guidelines.
- At specified time points, withdraw samples from each vial.
- Analyze the samples using a validated stability-indicating HPLC method. The method should be able to separate the intact **4-cyanocinnamic acid** from any potential degradation products.
- Quantify the amount of remaining **4-cyanocinnamic acid** and any major degradation products.
- Calculate the degradation rate and identify the degradation pathways under each stress condition.

Biological Interactions and Signaling Pathways

While specific signaling pathway interactions for **4-cyanocinnamic acid** are not well-documented, its close analog, α -cyano-4-hydroxycinnamic acid, is a known inhibitor of monocarboxylate transporters (MCTs), particularly MCT1[5]. MCTs are crucial for the transport of monocarboxylates like lactate and pyruvate across cell membranes. Inhibition of MCT1 can impact cellular metabolism and is being explored as a therapeutic strategy in cancer. The following diagrams illustrate key signaling pathways that are known to regulate or be influenced by MCT1 activity.

Wnt/ β -Catenin Signaling Pathway and MCT1 Regulation

The canonical Wnt/ β -catenin signaling pathway has been shown to upregulate the expression of MCT1 on the plasma membrane of brain endothelial cells[6][7]. This regulation occurs by reducing the ubiquitination and subsequent degradation of the MCT1 protein[6].

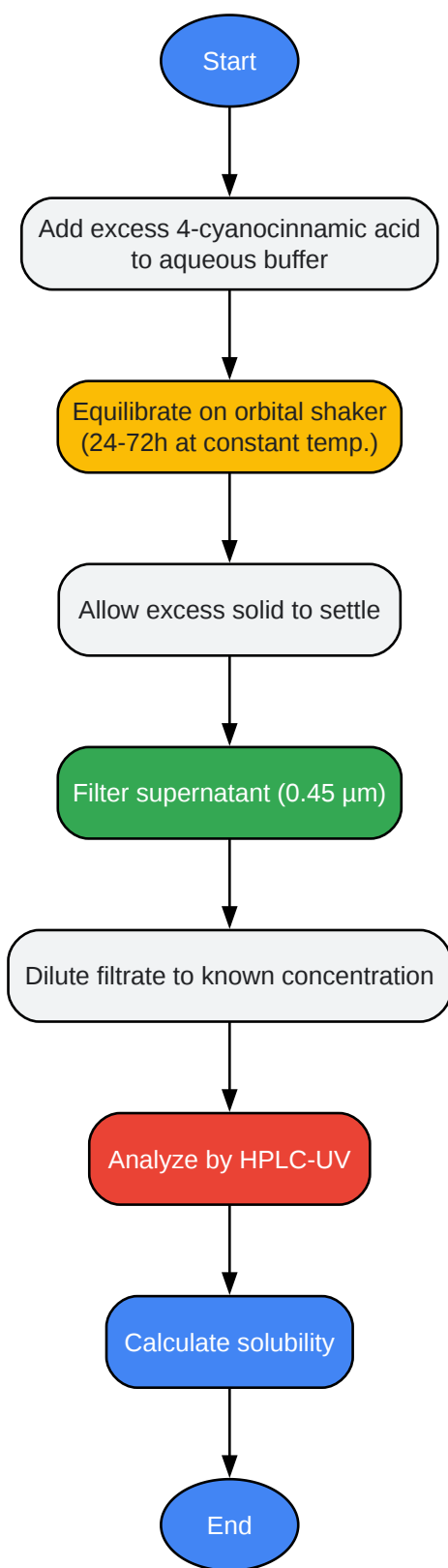


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Caption: Wnt signaling pathway leading to increased MCT1 expression.

Experimental Workflow for Solubility Determination

The following diagram outlines the typical workflow for determining the aqueous solubility of a compound using the shake-flask method followed by HPLC analysis.



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Caption: Shake-flask method workflow for solubility determination.

Conclusion

This technical guide has summarized the available information on the solubility and stability of **4-cyanocinnamic acid**. While specific quantitative data for this compound is limited, a general understanding of its properties can be derived from its chemical structure and data from related compounds. The provided experimental protocols offer a framework for researchers to determine the precise solubility and stability of **4-cyanocinnamic acid** in their specific applications. The visualization of the MCT1-related signaling pathway provides context for its potential biological activity. Further research is warranted to fully characterize the physicochemical properties of **4-cyanocinnamic acid** to support its development in various scientific and industrial fields.

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